Structural Elucidation of 3-Chloro-N-(3-methoxyphenyl)benzamide: A Technical Guide

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Compound of Interest

Compound Name:	*3-chloro-N-(3-methoxyphenyl)benzamide*
CAS No.:	*331270-71-4*
Cat. No.:	*B401123*

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Executive Summary & Scaffold Context

The compound **3-chloro-N-(3-methoxyphenyl)benzamide** (MW: 261.70 g/mol) represents a classic "privileged structure" in medicinal chemistry.[1] Diaryl amides serve as the pharmacophore backbone for numerous kinase inhibitors, NF-κB pathway modulators, and GPCR ligands (specifically KOR agonists).

In a drug development campaign, the primary challenge with this molecule is not its synthesis, but its regio-isomeric differentiation. The meta-substitution on both aromatic rings creates a scenario where 1H NMR signals can overlap significantly.[1] This guide outlines a self-validating workflow to unambiguously assign the structure, distinguishing it from potential isomers like the 4-chloro or 2-methoxy variants.

Synthetic Origin & Purity Assessment

Before structural elucidation, the sample's history must be established to anticipate impurities.

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- Synthesis Route: Schotten-Baumann acylation of 3-methoxyaniline with 3-chlorobenzoyl chloride.[1]
- Critical Impurities: Unreacted aniline (genotoxic potential), symmetric urea byproducts, or hydrolyzed benzoic acid.

Mass Spectrometry (The "Chlorine Signature")

The first step in validation is confirming the halogenation pattern via LC-MS.

- Method: ESI+ (Electrospray Ionization).
- Observation: The presence of a single chlorine atom dictates a specific isotopic abundance. [1]
- Validation Criterion: You must observe a molecular ion

  at m/z 262.1 and an isotope peak

  at m/z 264.1 with a strictly maintained intensity ratio of 3:1 (natural abundance of

  vs

).
  - Failure Mode: A 1:1 ratio indicates a dichloro impurity; absence of the M+2 peak indicates dechlorination.[1]

Spectroscopic Elucidation Strategy

The core challenge is distinguishing the two aromatic rings (Ring A: Benzoyl, Ring B: Aniline). Both are meta-substituted, leading to similar splitting patterns (singlet, doublet, triplet, doublet).

1H NMR Assignment Logic (DMSO-d6, 400 MHz)

We utilize the electronic differences between the rings to assign shifts.

- Ring A (Benzoyl): Electron-deficient due to the carbonyl (EWG). Protons are generally deshielded (downfield).

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- Ring B (Aniline): Electron-rich due to the Nitrogen lone pair and Methoxy group (EDG). Protons are generally shielded (upfield).

Predicted Chemical Shifts & Multiplicities:

Position	Fragment	Shift (δ ppm)	Multiplicity	Assignment Logic
NH	Amide	10.35	s (broad)	Diagnostic amide proton; disappears with D_2O shake.[1]
H-2'	Ring A (Benzoyl)	8.01	t (J~2Hz)	"Singlet-like" triplet.[1] Deshielded by C=O and Cl.[1]
H-6'	Ring A (Benzoyl)	7.92	dt	Ortho to C=O; deshielded.[1]
H-4'	Ring A (Benzoyl)	7.65	ddd	Para to C=O.
H-5'	Ring A (Benzoyl)	7.55	t	Meta proton; overlaps possible.[1]
H-2''	Ring B (Aniline)	7.45	t (J~2Hz)	"Singlet-like".[1] Ortho to NH and OMe.[1]
H-6''	Ring B (Aniline)	7.35	ddd	Ortho to NH.[1]
H-5''	Ring B (Aniline)	7.25	t	Meta to NH.[1]
H-4''	Ring B (Aniline)	6.70	ddd	Ortho to OMe; shielded (upfield).[1]
OMe	Methoxy	3.78	s (3H)	Diagnostic singlet.

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13C NMR & DEPT[1]

- Carbonyl (C=O): ~164.5 ppm (Key anchor point).
- Methoxy (OMe): ~55.2 ppm.
- Aromatic Region: 110–160 ppm.[1] Look for the C-Cl carbon (~134 ppm) and C-O carbon (~160 ppm).

The "Smoking Gun": 2D NMR Connectivity

1D NMR implies the structure; 2D NMR proves the connectivity across the amide bond.

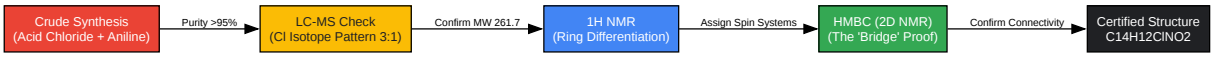
HMBC (Heteronuclear Multiple Bond Correlation)

This is the critical experiment to link Ring A to Ring B.

- The Bridge: The Carbonyl Carbon (C=O) will show long-range coupling (J2/J3) to:
  - Ring A: The ortho protons (H-2', H-6').[1]
  - Ring B: The Amide NH proton.[1]
- Validation: If the Carbonyl couples to the Methoxy protons, the structure is wrong (ester linkage). If the Carbonyl couples to both NH and Ring A protons, the amide linkage is confirmed.

Visualization of the Elucidation Workflow

The following diagram illustrates the logical flow from crude synthesis to certified structure.



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Caption: Logical workflow for the structural certification of benzamide derivatives.

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Crystallographic Confirmation (The Gold Standard)

While NMR is sufficient for routine analysis, X-ray diffraction (XRD) provides absolute configuration, particularly regarding the planarity of the amide bond.

- Crystal Habit: Slow evaporation from Ethanol/Ethyl Acetate typically yields monoclinic crystals.[1]
- Conformation: Based on analogous structures (e.g., 4-chloro isomers), the amide bond usually adopts a trans conformation. The two phenyl rings are rarely coplanar due to steric repulsion, often showing a torsion angle of 20–35°.
- Hydrogen Bonding: Expect intermolecular N-H[1][2]···O=C hydrogen bonding networks forming chains along the crystallographic axis.[1]

Quality Control Protocol (Self-Validating System)

For researchers utilizing this molecule in biological assays (e.g., IC50 determination), the following QC protocol is mandatory to ensure data integrity.

Protocol: Batch Release Criteria

- Solubility Check: Dissolve 1 mg in 1 mL DMSO. Solution must be clear. Turbidity suggests inorganic salts from the synthesis workup.[1]
- 1H NMR Integration:
  - Set the Methoxy singlet (3.78 ppm) to integral 3.00.
  - The Amide NH (10.35 ppm) must integrate between 0.90–1.10.
  - Alert: If NH < 0.8, deuterium exchange with wet solvent or aggregation is occurring.
- HPLC Purity: >98% (UV 254 nm).
  - Note: The extinction coefficient of the benzamide is high; trace aniline impurities may not show up strongly at 254 nm.[1] Check 210 nm or use ninhydrin stain on TLC for amine detection.[1]

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